

Confirming the Structure of Sporidesmolide V: A 2D NMR-Based Comparison Guide

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Compound of Interest

Compound Name: *Sporidesmolide V*

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This guide provides a comprehensive overview of the application of two-dimensional nuclear magnetic resonance (2D NMR) spectroscopy for the structural elucidation of **Sporidesmolide V**, a cyclic hexadepsipeptide. The data presented herein is a representative compilation based on known chemical shifts of its constituent residues and typical values observed for similar cyclodepsipeptides. This guide serves as a practical reference for researchers employing 2D NMR techniques for the characterization of complex natural products.

Sporidesmolide V is composed of six residues: 2-hydroxyisovaleric acid (Hiv), D-alloisoleucine (D-alle), D-leucine (D-Leu), 2-hydroxyisocaproic acid (Hic), L-valine (L-Val), and L-N-methylleucine (L-N-MeLeu)[1]. The structural confirmation relies on the unambiguous assignment of all proton (^1H) and carbon (^{13}C) signals and the establishment of through-bond connectivities using a suite of 2D NMR experiments, primarily COSY, HSQC, and HMBC.

Comparative Analysis of 2D NMR Data

The structural backbone of **Sporidesmolide V** is pieced together by analyzing the correlations observed in various 2D NMR spectra. The following tables summarize the expected ^1H and ^{13}C chemical shifts and key 2D correlations.

Table 1: Representative ^1H and ^{13}C NMR Chemical Shifts for **Sporidesmolide V** in CDCl_3 .

Residue	Atom Number	¹³ C Chemical Shift (ppm)	¹ H Chemical Shift (ppm)
Hiv	Cα	78.5	Hα: 4.95 (d)
Cβ	32.8	Hβ: 2.20 (m)	
Cγ	19.5	Hγ: 1.02 (d)	
Cγ'	18.9	Hγ': 1.00 (d)	
C=O	172.1	-	
D-alle	Cα	58.2	Hα: 4.65 (dd)
Cβ	37.5	Hβ: 1.95 (m)	
Cγ	25.1	Hγ: 1.45 (m), 1.15 (m)	
Cγ'	15.8	Hγ': 0.95 (t)	
Cδ	11.5	Hδ: 0.92 (d)	
C=O	171.8	-	Hα: 4.75 (m)
D-Leu	Cα	53.5	
Cβ	41.0	Hβ: 1.70 (m), 1.60 (m)	
Cγ	25.0	Hγ: 1.80 (m)	
Cδ	23.0	Hδ: 0.98 (d)	
Cδ'	22.0	Hδ': 0.96 (d)	Hα: 5.10 (dd)
C=O	173.5	-	
Hic	Cα	77.8	
Cβ	39.5	Hβ: 1.85 (m), 1.65 (m)	
Cγ	24.8	Hγ: 1.75 (m)	
Cδ	23.5	Hδ: 0.94 (d)	Hα: 5.10 (dd)
Cδ'	21.8	Hδ': 0.92 (d)	
C=O	171.5	-	

L-Val	C α	60.3	H α : 4.25 (d)
C β	31.0	H β : 2.15 (m)	
C γ	19.8	H γ : 1.05 (d)	
C γ'	19.2	H γ' : 1.03 (d)	
C=O	172.5	-	
L-N-MeLeu	C α	63.5	H α : 5.30 (dd)
C β	38.0	H β : 1.90 (m), 1.70 (m)	
C γ	25.2	H γ : 1.82 (m)	
C δ	23.2	H δ : 0.99 (d)	
C δ'	22.2	H δ' : 0.97 (d)	
N-CH ₃	31.5	N-CH ₃ : 3.10 (s)	
C=O	170.9	-	

Table 2: Key COSY, HSQC, and HMBC Correlations for **Sporidesmolide V**.

Residue	Key COSY (^1H - ^1H) Correlations	Key HSQC (^1H - ^{13}C) Correlations	Key HMBC (^1H - ^{13}C) Correlations
Hiv	$\text{H}\alpha$ - $\text{H}\beta$; $\text{H}\beta$ - $\text{H}\gamma$, $\text{H}\gamma'$	$\text{H}\alpha$ - $\text{C}\alpha$; $\text{H}\beta$ - $\text{C}\beta$; $\text{H}\gamma$ - $\text{C}\gamma$; $\text{H}\gamma'$ - $\text{C}\gamma'$	$\text{H}\alpha$ - $\text{C}=\text{O}$, $\text{C}\beta$, $\text{C}\gamma$, $\text{C}\gamma'$; $\text{H}\beta$ - $\text{C}\alpha$, $\text{C}\gamma$, $\text{C}\gamma'$; $\text{H}\gamma/\text{H}\gamma'$ - $\text{C}\beta$, $\text{C}\gamma'$
D-alle	$\text{H}\alpha$ - $\text{H}\beta$, NH ; $\text{H}\beta$ - $\text{H}\gamma$, $\text{H}\delta$; $\text{H}\gamma$ - $\text{H}\gamma'$	$\text{H}\alpha$ - $\text{C}\alpha$; $\text{H}\beta$ - $\text{C}\beta$; $\text{H}\gamma$ - $\text{C}\gamma$; $\text{H}\gamma'$ - $\text{C}\gamma'$; $\text{H}\delta$ - $\text{C}\delta$	$\text{H}\alpha$ - $\text{C}=\text{O}$, $\text{C}\beta$, $\text{C}\gamma$; NH - $\text{C}\alpha$, $\text{C}=\text{O}$; $\text{H}\beta$ - $\text{C}\alpha$, $\text{C}\gamma$, $\text{C}\gamma'$, $\text{C}\delta$
D-Leu	$\text{H}\alpha$ - $\text{H}\beta$, NH ; $\text{H}\beta$ - $\text{H}\gamma$; $\text{H}\gamma$ - $\text{H}\delta$, $\text{H}\delta'$	$\text{H}\alpha$ - $\text{C}\alpha$; $\text{H}\beta$ - $\text{C}\beta$; $\text{H}\gamma$ - $\text{C}\gamma$; $\text{H}\delta$ - $\text{C}\delta$; $\text{H}\delta'$ - $\text{C}\delta'$	$\text{H}\alpha$ - $\text{C}=\text{O}$, $\text{C}\beta$, $\text{C}\gamma$; NH - $\text{C}\alpha$, $\text{C}=\text{O}$; $\text{H}\gamma$ - $\text{C}\beta$, $\text{C}\delta$, $\text{C}\delta'$
Hic	$\text{H}\alpha$ - $\text{H}\beta$; $\text{H}\beta$ - $\text{H}\gamma$; $\text{H}\gamma$ - $\text{H}\delta$, $\text{H}\delta'$	$\text{H}\alpha$ - $\text{C}\alpha$; $\text{H}\beta$ - $\text{C}\beta$; $\text{H}\gamma$ - $\text{C}\gamma$; $\text{H}\delta$ - $\text{C}\delta$; $\text{H}\delta'$ - $\text{C}\delta'$	$\text{H}\alpha$ - $\text{C}=\text{O}$, $\text{C}\beta$, $\text{C}\gamma$; $\text{H}\beta$ - $\text{C}\alpha$, $\text{C}\gamma$, $\text{C}\delta$, $\text{C}\delta'$
L-Val	$\text{H}\alpha$ - $\text{H}\beta$, NH ; $\text{H}\beta$ - $\text{H}\gamma$, $\text{H}\gamma'$	$\text{H}\alpha$ - $\text{C}\alpha$; $\text{H}\beta$ - $\text{C}\beta$; $\text{H}\gamma$ - $\text{C}\gamma$; $\text{H}\gamma'$ - $\text{C}\gamma'$	$\text{H}\alpha$ - $\text{C}=\text{O}$, $\text{C}\beta$, $\text{C}\gamma$, $\text{C}\gamma'$; NH - $\text{C}\alpha$, $\text{C}=\text{O}$; $\text{H}\beta$ - $\text{C}\alpha$, $\text{C}\gamma$, $\text{C}\gamma'$
L-N-MeLeu	$\text{H}\alpha$ - $\text{H}\beta$; $\text{H}\beta$ - $\text{H}\gamma$; $\text{H}\gamma$ - $\text{H}\delta$, $\text{H}\delta'$	$\text{H}\alpha$ - $\text{C}\alpha$; $\text{H}\beta$ - $\text{C}\beta$; $\text{H}\gamma$ - $\text{C}\gamma$; $\text{H}\delta$ - $\text{C}\delta$; $\text{H}\delta'$ - $\text{C}\delta'$; N-CH_3 - N-CH_3	$\text{H}\alpha$ - $\text{C}=\text{O}$, $\text{C}\beta$, $\text{C}\gamma$; N-CH_3 - $\text{C}\alpha$, $\text{C}=\text{O}$; $\text{H}\gamma$ - $\text{C}\beta$, $\text{C}\delta$, $\text{C}\delta'$

Experimental Protocols

A standardized protocol for acquiring high-quality 2D NMR data is crucial for successful structure elucidation. The following is a representative protocol for a mid-field NMR spectrometer.

1. Sample Preparation:

- Dissolve 5-10 mg of **Sporidesmolide V** in 0.6 mL of deuterated chloroform (CDCl_3).
- Add tetramethylsilane (TMS) as an internal standard (0 ppm).
- Transfer the solution to a 5 mm NMR tube.

2. NMR Instrument and Parameters:

- Spectrometer: Bruker Avance 500 MHz spectrometer (or equivalent) equipped with a cryoprobe.
- Temperature: 298 K.

3. ^1H NMR (1D):

- Pulse Program: zg30
- Spectral Width (SW): 12 ppm
- Number of Scans (NS): 16
- Relaxation Delay (D1): 2 s

4. COSY (^1H - ^1H Correlation Spectroscopy):

- Pulse Program: cosygpppqf
- Spectral Width (SW): 12 ppm in both F1 and F2 dimensions.
- Data Points (TD): 2048 in F2, 512 in F1.
- Number of Scans (NS): 8
- Processing: Sine-bell window function followed by Fourier transform.

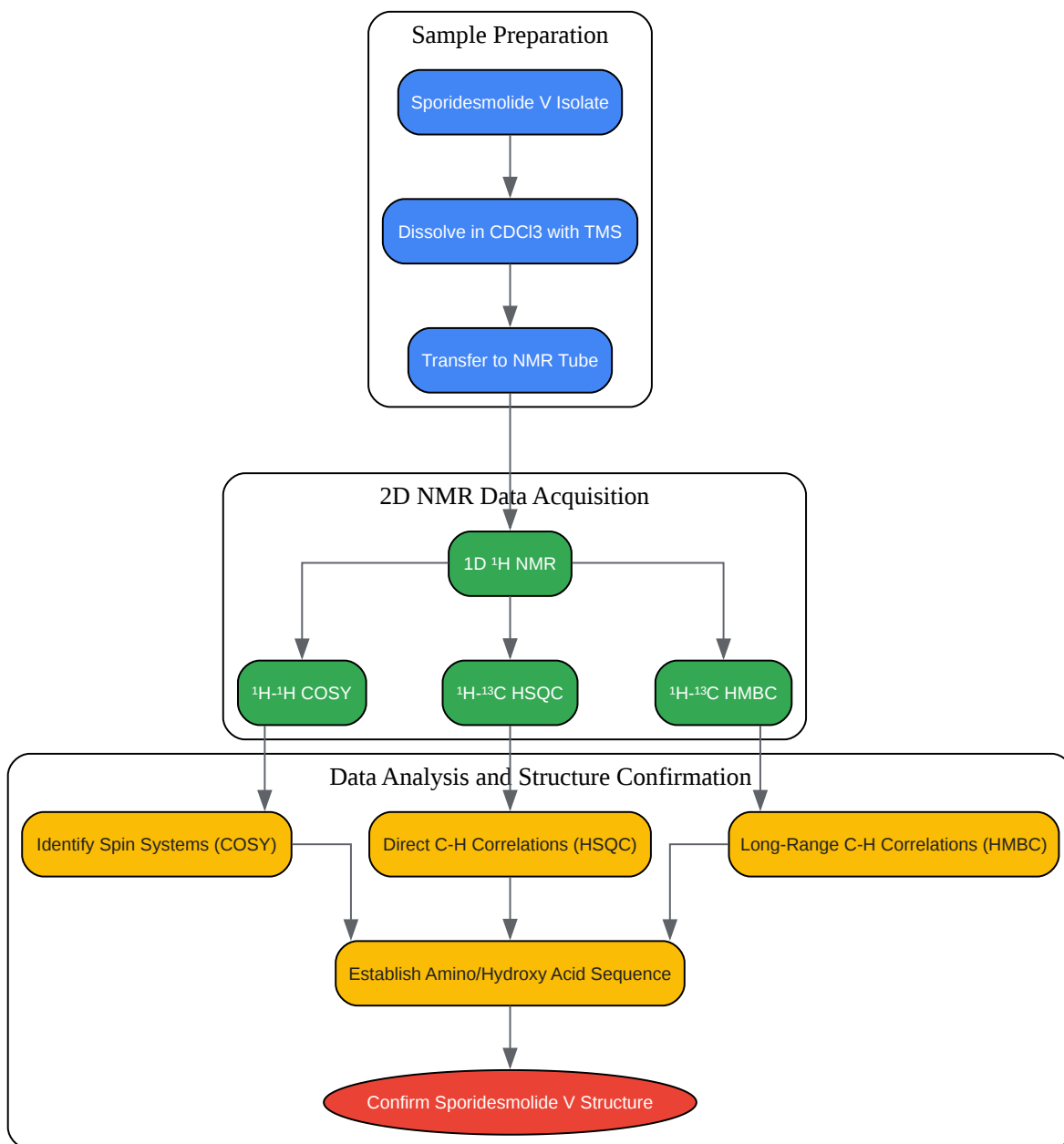
5. HSQC (Heteronuclear Single Quantum Coherence):

- Pulse Program: hsqcedetgpsisp2.3
- Spectral Width (SW): 12 ppm in F2 (^1H), 180 ppm in F1 (^{13}C).
- Data Points (TD): 2048 in F2, 256 in F1.
- Number of Scans (NS): 16

- $^1\text{J}(\text{C},\text{H})$ Coupling Constant: Optimized for 145 Hz.
 - Processing: Qsine window function followed by Fourier transform.
6. HMBC (Heteronuclear Multiple Bond Correlation):
- Pulse Program: hmbcgplpndqf
 - Spectral Width (SW): 12 ppm in F2 (^1H), 180 ppm in F1 (^{13}C).
 - Data Points (TD): 2048 in F2, 512 in F1.
 - Number of Scans (NS): 32
 - Long-range $\text{J}(\text{C},\text{H})$ Coupling Constant: Optimized for 8 Hz.
 - Processing: Sine-bell window function followed by Fourier transform.

Visualization of the Experimental Workflow

The logical flow of experiments and data analysis for confirming the structure of **Sporidesmolide V** is depicted in the following diagram.



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References

- 1. cdnsciencepub.com [cdnsciencepub.com]
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